

# Essential Safety and Logistical Information for Handling Ozanimod

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## Compound of Interest

Compound Name: Ozanimod

Cat. No.: B609803

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For researchers, scientists, and drug development professionals, ensuring safe handling and disposal of chemical compounds is paramount. This document provides essential, immediate safety and logistical information for the handling of **Ozanimod**, including personal protective equipment (PPE) guidelines, operational procedures, and disposal plans.

## Personal Protective Equipment (PPE)

Consistent use of appropriate PPE is the first line of defense against exposure. Based on safety data sheets, the following PPE is recommended when handling **Ozanimod**, particularly in powder form where dust may be generated.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)

PPE Category	Item	Specification
Eye Protection	Safety Goggles	Tightly fitting with side-shields, conforming to EN 166 (EU) or NIOSH (US) standards. <a href="#">[1]</a>
Hand Protection	Gloves	Chemical-impermeable gloves. Must be inspected prior to use. <a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Body Protection	Protective Clothing	Impervious clothing. <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> Fire/flame resistant clothing may also be appropriate. <a href="#">[1]</a>
Respiratory Protection	Respirator	A suitable respirator should be used if dust or aerosols are formed or if exposure limits are exceeded. <a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[4]</a> For dust-generating operations or spill cleanup, a powered air-purifying respirator (PAPR) with HEPA filters may be required. <a href="#">[5]</a>

## Operational Handling and Storage

Proper handling procedures are critical to minimize exposure and maintain the integrity of the compound.

### Handling:

- Work in a well-ventilated area.[\[1\]](#)[\[2\]](#)
- Avoid contact with skin and eyes.[\[1\]](#)[\[6\]](#)
- Prevent the formation of dust and aerosols.[\[1\]](#)[\[2\]](#)[\[6\]](#)
- Use non-sparking tools to prevent fire from electrostatic discharge.[\[1\]](#)

- Do not eat, drink, or smoke in areas where **Ozanimod** is handled.[1]

Storage:

- Keep the container tightly closed.[1][2][6]
- Store in a dry, cool, and well-ventilated place.[1][2]
- Recommended long-term storage temperature is often -20°C.[2][6]

## Accidental Release and First Aid Measures

In the event of an accidental release or exposure, immediate and appropriate action is necessary.

Accidental Release:

- Evacuate personnel to a safe area.[1][2]
- Ensure adequate ventilation.[1][2]
- Remove all sources of ignition.[1]
- Wear full personal protective equipment, including a respirator.[2][6]
- Prevent further leakage or spillage if it is safe to do so.[1][2]
- For spills, cover with a damp cloth to minimize dust, then collect with an absorbent material (e.g., diatomite).[2][5]
- Place the collected material in a suitable, closed container for disposal.[1][6]
- Decontaminate the spill area.[2][5]

First Aid:

- Inhalation: Move the victim to fresh air. If breathing is difficult, provide oxygen. If not breathing, give artificial respiration and seek immediate medical attention.[1][2]

- Skin Contact: Immediately wash off with soap and plenty of water. Remove contaminated clothing.[\[1\]](#)[\[2\]](#)
- Eye Contact: Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.[\[1\]](#)[\[2\]](#)
- Ingestion: Rinse mouth with water. Do not induce vomiting. Seek immediate medical attention.[\[1\]](#)

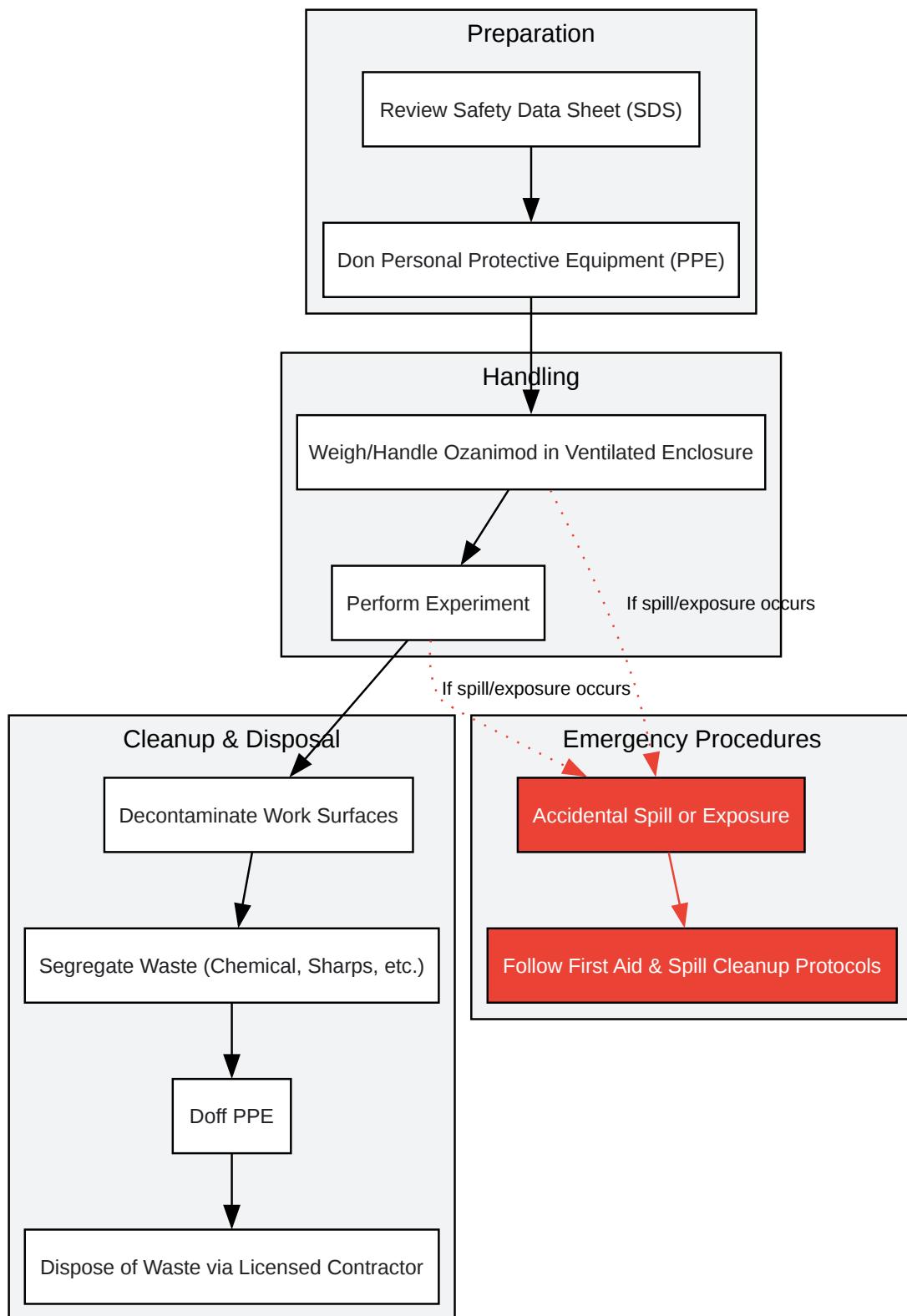
## Disposal Plan

Proper disposal of **Ozanimod** and contaminated materials is crucial to prevent environmental contamination.

- Unused Product: Disposal should be carried out at a licensed chemical destruction plant or through controlled incineration with flue gas scrubbing.[\[1\]](#)
- Contaminated Materials: All adhered or collected material from spills, as well as contaminated PPE, should be placed in suitable, closed containers and disposed of in accordance with appropriate laws and regulations.[\[1\]](#)
- General Guidance: Do not let the chemical enter drains.[\[1\]](#) For household quantities of unused medicines not on the FDA flush list, the FDA recommends mixing them with an unappealing substance like dirt or coffee grounds in a sealed plastic bag before throwing them in the trash.[\[7\]](#) However, for a laboratory setting, professional chemical waste disposal is the standard.

## Experimental Workflow for Handling Ozanimod

The following diagram illustrates the standard workflow for safely handling **Ozanimod** in a research setting.



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Caption: Workflow for Safe Handling of **Ozanimod** in a Laboratory Setting.

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